

Arachidic acid metabolism and pathways.

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Compound of Interest

Compound Name: Arachidic acid-d3

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An In-depth Technical Guide to the Metabolism and Pathways of Arachidic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Arachidic acid, also known as icosanoic acid, is a saturated fatty acid with a 20-carbon backbone (C20:0). As a very-long-chain saturated fatty acid (VLCFA), its metabolic pathways, physiological roles, and analytical methodologies are of significant interest in various fields of biomedical research, including metabolic disorders and neurological health. Unlike its unsaturated counterpart, arachidonic acid, which is a key inflammatory mediator, arachidic acid's roles are more subtle yet crucial for cellular structure and function. This guide provides a detailed overview of the core metabolic pathways of arachidic acid, quantitative data, and relevant experimental protocols.

Arachidic acid is a minor component of several dietary sources, including peanut oil, corn oil, and cocoa butter.^{[1][2][3]} It can also be synthesized endogenously through the elongation of stearic acid or the hydrogenation of arachidonic acid.^{[1][4]} Its metabolism is distinct from that of shorter-chain fatty acids, primarily involving peroxisomal beta-oxidation.^{[5][6]} Furthermore, arachidic acid is a constituent of complex lipids such as sphingolipids, highlighting its importance in membrane biology and cell signaling.^[1]

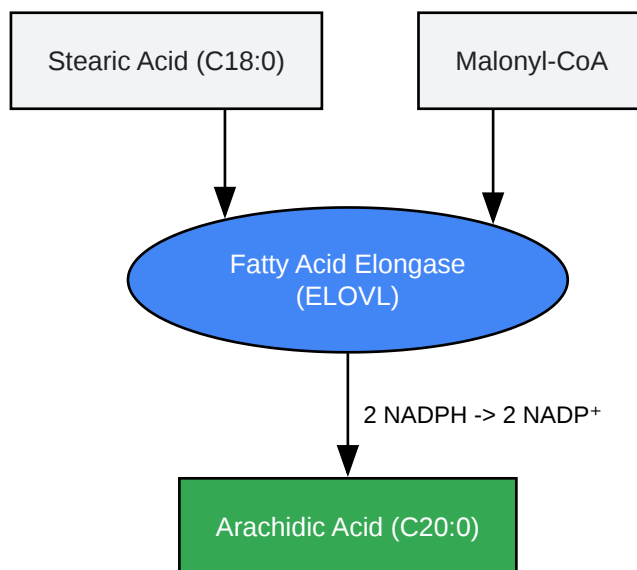
Catabolism of Arachidic Acid: Peroxisomal Beta-Oxidation

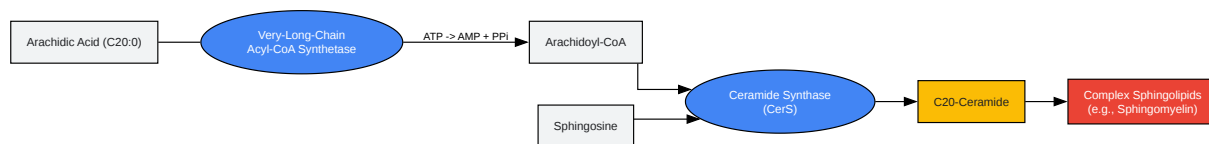
The primary catabolic pathway for arachidic acid is beta-oxidation, which occurs predominantly in peroxisomes due to its very-long-chain nature.^{[5][7]} Fatty acids with more than 20 carbons are primarily shortened in peroxisomes before the resulting medium-chain fatty acids are further oxidized in the mitochondria.^[6] The complete oxidation of arachidic acid requires nine cycles of beta-oxidation.^[8]

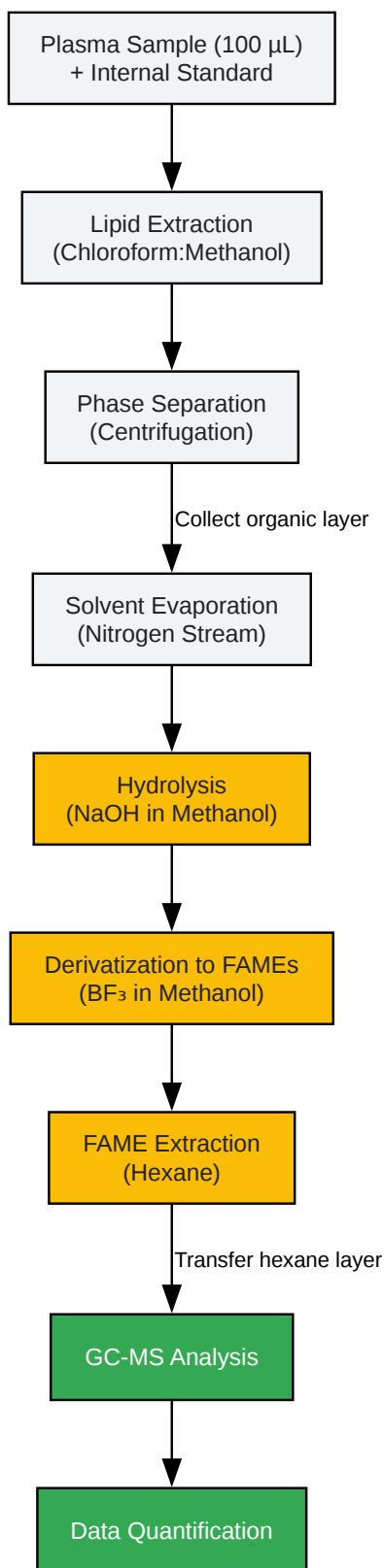
The key steps in the peroxisomal beta-oxidation of arachidic acid are as follows:

- Activation: Arachidic acid is activated to its coenzyme A (CoA) derivative, arachidoyl-CoA, by a very-long-chain acyl-CoA synthetase.
- Oxidation: Acyl-CoA oxidase catalyzes the first oxidative step, introducing a double bond and producing FADH₂.
- Hydration: Enoyl-CoA hydratase adds a water molecule across the double bond.
- Oxidation: 3-hydroxyacyl-CoA dehydrogenase catalyzes the second oxidation step, producing NADH.
- Thiolysis: Thiolase cleaves the beta-ketoacyl-CoA, releasing a molecule of acetyl-CoA and a fatty acyl-CoA that is two carbons shorter.

This cycle repeats until the fatty acid chain is sufficiently shortened (e.g., to octanoyl-CoA), after which it is transported to the mitochondria for complete oxidation to CO₂ and water.^[7]







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